

# An In-depth Technical Guide to the Physical Properties of Isobutyl Cinnamate

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## Compound of Interest

Compound Name: *Isobutyl cinnamate*

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This technical guide provides a comprehensive overview of the key physical properties of **isobutyl cinnamate**, a compound of interest in various scientific and industrial applications. The following sections detail its boiling point and solubility characteristics, supported by established experimental methodologies.

## Core Physical Properties of Isobutyl Cinnamate

**Isobutyl cinnamate** ( $C_{13}H_{16}O_2$ ) is an ester recognized for its characteristic sweet, fruity, and balsamic aroma.<sup>[1][2]</sup> It exists as a colorless to light yellow oily liquid at room temperature.<sup>[3]</sup> Beyond its olfactory properties, a thorough understanding of its physical characteristics is crucial for its application in research and development.

## Quantitative Data Summary

The physical properties of **isobutyl cinnamate** are summarized in the table below, providing a clear reference for its key quantitative attributes.

Physical Property	Value	Conditions
Boiling Point	287 °C	at 760.00 mm Hg (atmospheric pressure)
	270 - 272 °C	(literature value)
	271 °C	(literature value)
	145.00 °C	at 13.00 mm Hg (reduced pressure)
Solubility		
In Water	25.75 mg/L	at 25 °C (estimated)
Insoluble		
In Organic Solvents	Soluble	Alcohol, fixed oils, ether
Miscible	Ethanol	

## Experimental Protocols

The determination of the physical properties outlined above is conducted through standardized laboratory procedures. The following sections provide detailed methodologies for assessing the boiling point and solubility of **isobutyl cinnamate**.

### 1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[4]</sup> This property can be determined by several methods, including the micro-reflux method, which is suitable for small sample volumes.<sup>[5][6]</sup>

#### Micro-Reflux Method for Boiling Point Determination

##### Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Heating block or oil bath

- Hot plate with magnetic stirring capabilities
- Small magnetic stir bar
- Thermometer
- Clamps and stand
- Pasteur pipette

**Procedure:**

- Using a Pasteur pipette, introduce approximately 0.5 mL of **isobutyl cinnamate** into the test tube, followed by the addition of a small magnetic stir bar.[6]
- Securely clamp the test tube within the heating block on the hot plate.
- Position the thermometer so that the bulb is approximately 1 cm above the surface of the liquid.[6]
- Activate the stirrer to ensure gentle and even heating.
- Gradually heat the sample, observing for the initiation of boiling and the subsequent condensation of vapor on the cooler, upper walls of the test tube, creating a "reflux ring".[5]
- The thermometer bulb should be positioned at the level of this reflux ring to ensure an accurate measurement of the vapor temperature.[6]
- The temperature at which the vapor and liquid are in equilibrium, indicated by a stable reading on the thermometer as the liquid gently refluxes, is recorded as the boiling point.[6]
- It is crucial to avoid overheating, which could lead to the sample boiling dry.[5]

**2. Determination of Solubility**

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.[7] The solubility of a liquid like **isobutyl cinnamate** in various solvents can be determined by the following analytical method.

## Gravimetric Method for Solubility Determination

### Apparatus:

- Analytical balance
- Thermostatic shaker or water bath
- Centrifuge
- Vials or flasks
- Micropipettes
- Evaporating dish

### Procedure:

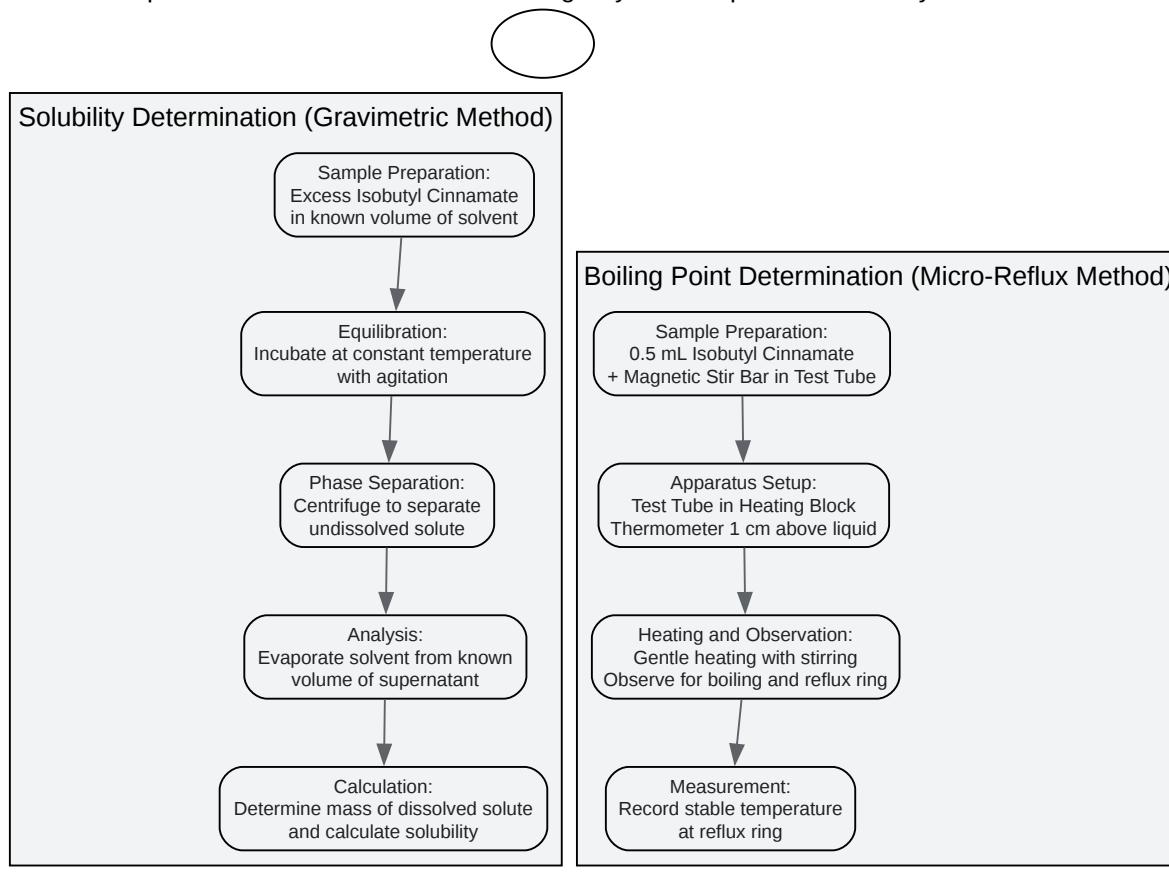
- Prepare a series of vials, each containing a known volume of the solvent of interest (e.g., water, ethanol).
- Add an excess amount of **isobutyl cinnamate** to each vial to create a saturated solution.
- Seal the vials and place them in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C) to reach equilibrium. The time to reach equilibrium can vary and may take several hours.[8]
- After equilibrium is achieved, the samples are centrifuged to separate the undissolved solute from the saturated solution.
- A known volume of the clear, saturated supernatant is carefully extracted using a micropipette and transferred to a pre-weighed evaporating dish.
- The solvent is evaporated from the dish under controlled conditions (e.g., in a fume hood or under gentle heat) until only the dissolved **isobutyl cinnamate** remains.
- The evaporating dish is then reweighed. The difference in weight corresponds to the mass of **isobutyl cinnamate** that was dissolved in the known volume of the solvent.

- The solubility is then calculated and expressed in terms of mass per unit volume of solvent (e.g., mg/L).

## Visualization of Experimental Workflow

The logical flow of the experimental procedures for determining the physical properties of **isobutyl cinnamate** is illustrated in the following diagram.

## Experimental Workflow for Determining Physical Properties of Isobutyl Cinnamate

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Caption: Workflow for determining the boiling point and solubility of **isobutyl cinnamate**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)